

# Physical properties of 2-Iodothiophene

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## Compound of Interest

Compound Name: 2-Iodothiophene

CAS No.: 3437-95-4

Cat. No.: B1294221

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## An In-Depth Technical Guide to the Physical Properties of 2-Iodothiophene

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Iodothiophene** (CAS No. 3437-95-4) is a pivotal heterocyclic building block in organic synthesis, particularly valued in the fields of medicinal chemistry and materials science.<sup>[1]</sup> Its utility stems from the unique electronic properties of the thiophene ring combined with the reactivity of the carbon-iodine bond, which readily participates in a variety of cross-coupling reactions. This guide provides a comprehensive overview of the essential physical, spectral, and chemical properties of **2-iodothiophene**, alongside validated experimental protocols for its synthesis and purification. The information herein is curated to support researchers in the safe and effective application of this versatile reagent.

## Chemical Identity and Structure

**2-Iodothiophene** is an organoiodine compound characterized by an iodine atom substituted at the alpha-position of a thiophene ring. Commercial grades are often stabilized with copper to prevent degradation.<sup>[1]</sup>

- IUPAC Name: **2-iodothiophene**
- Synonyms: 2-Thienyl iodide,  $\alpha$ -Iodothiophene[2][3]
- CAS Number: 3437-95-4[4][5]
- Molecular Formula: C<sub>4</sub>H<sub>3</sub>IS[6]
- Molecular Weight: 210.04 g/mol [6]
- InChI Key: ROIMNSWDOJCBFR-UHFFFAOYSA-N[3]

Caption: Chemical structure and key physical properties of **2-Iodothiophene**.

## Core Physical and Chemical Properties

The physical properties of **2-iodothiophene** are well-documented, making it a predictable and manageable reagent in a laboratory setting. It exists as a liquid over a wide temperature range.

Table 1: Summary of Physical Properties

| Property                              | Value                                                | Notes                                                      | Source(s)     |
|---------------------------------------|------------------------------------------------------|------------------------------------------------------------|---------------|
| Appearance                            | Clear, colorless to yellow-green or red-brown liquid | Color may darken upon exposure to light and air.           | [7][8]        |
| Melting Point                         | -40 °C                                               |                                                            | [1][8][9][10] |
| Boiling Point                         | 181 - 182 °C                                         | At 760 mmHg (atmospheric pressure).                        | [2]           |
|                                       | 73 °C                                                | At 15 mmHg. Distillation under reduced pressure is common. | [1][8][9]     |
|                                       | 71 °C                                                | At 12 Torr.                                                | [11]          |
| Density                               | 1.902 g/mL                                           | At 25 °C. This value is most commonly cited by suppliers.  | [1][8][9]     |
|                                       | 2.065 g/mL                                           | An alternative value reported in chemical databases.       | [2][10]       |
| Refractive Index (n <sup>20</sup> /D) | 1.651 - 1.653                                        |                                                            | [1][2][8]     |
| Vapor Pressure                        | 1.14 mmHg (0.152 kPa)                                | At 25 °C.                                                  | [9]           |
| Flash Point                           | 71 - 77 °C (160 - 170.6 °F)                          | Closed cup. Classified as a combustible liquid.            | [9][10]       |
| Solubility                            | Insoluble                                            | In water.                                                  | [7]           |

| | Miscible | In methanol, ether, and other common organic solvents. [12] |

Note on Density: The discrepancy in reported density values may arise from different measurement standards or sample purities. For precise calculations, it is advisable to use the value provided by the specific supplier or measure it directly.

## Spectroscopic Profile

The structural features of **2-iodothiophene** give rise to a distinct spectroscopic signature, which is crucial for reaction monitoring and quality control.

### <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>1</sup>H NMR spectrum is relatively simple, showing three distinct signals in the aromatic region corresponding to the three protons on the thiophene ring.

- H5 (ortho to S, meta to I): Appears as a doublet of doublets around 7.14 ppm.
- H3 (meta to S, ortho to I): Appears as a doublet of doublets.
- H4 (meta to S, meta to I): Appears as a doublet of doublets around 6.94 ppm.

The coupling constants (J-values) between these protons are characteristic of the thiophene ring system.

### <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy

A proton-decoupled <sup>13</sup>C NMR spectrum will exhibit four signals.[\[13\]](#)

- C2 (carbon bearing iodine): This signal is found significantly upfield (at a lower ppm value) compared to the other carbons due to the heavy atom effect of iodine. It typically appears around 73-75 ppm.
- C5 (adjacent to sulfur): Appears in the typical aromatic region for thiophenes, around 131 ppm.
- C3 (adjacent to C2): Appears around 132 ppm.
- C4 (between C3 and C5): Appears around 127 ppm.

## Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups and overall structure. Key absorption bands for **2-iodothiophene** include:

- Aromatic C-H Stretch: Weak bands observed above  $3000\text{ cm}^{-1}$ , typically in the  $3100\text{-}3080\text{ cm}^{-1}$  region.[\[4\]](#)
- C=C Ring Stretching: Multiple characteristic bands in the  $1530\text{-}1350\text{ cm}^{-1}$  region.[\[4\]](#)
- C-H In-plane Bending: Found in the  $1280\text{-}1040\text{ cm}^{-1}$  region.[\[4\]](#)
- C-S Stretch: Characteristic bands can be observed in the  $850\text{-}640\text{ cm}^{-1}$  region.[\[4\]](#)
- C-I Stretch: A weak to medium band typically appears in the lower frequency "fingerprint" region, often below  $600\text{ cm}^{-1}$ .

## Stability, Handling, and Safety

As a senior scientist, ensuring laboratory safety is paramount. **2-Iodothiophene** requires careful handling due to its reactivity and toxicological profile.

- Stability: The compound is known to be light-sensitive and can discolor over time.[\[8\]](#) It is also hygroscopic and should be stored under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container.[\[5\]](#) Refrigeration at  $2\text{-}8^{\circ}\text{C}$  is recommended for long-term storage.[\[1\]](#)[\[8\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents, strong reducing agents, and strong bases, as these can lead to vigorous or exothermic reactions.[\[5\]](#)[\[7\]](#)
- Hazard Profile: **2-Iodothiophene** is classified as harmful and an irritant.[\[10\]](#)
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H317: May cause an allergic skin reaction.

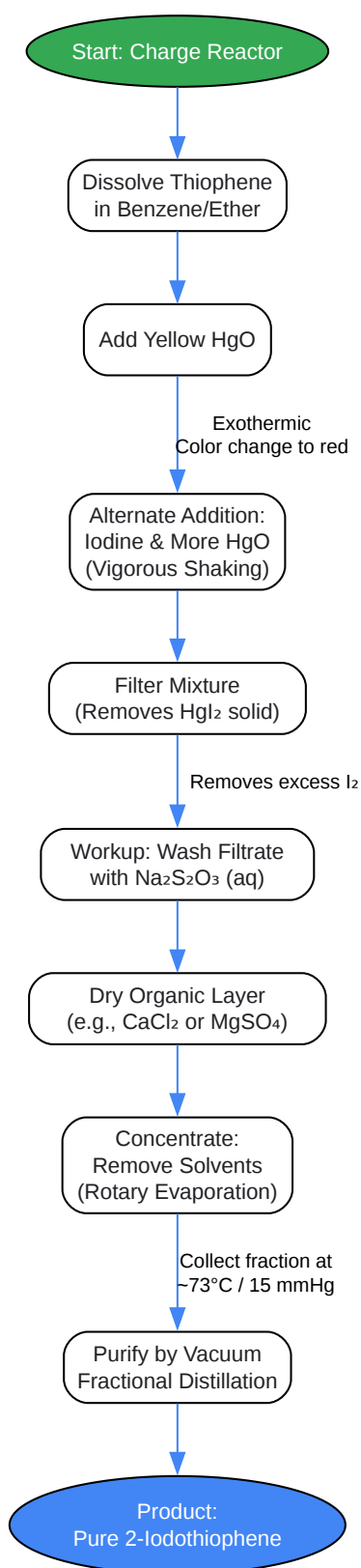
- H318: Causes serious eye damage.
- Personal Protective Equipment (PPE): Always handle **2-iodothiophene** inside a chemical fume hood. Wear appropriate PPE, including safety goggles with side-shields, a face shield, impervious gloves, and a lab coat.<sup>[3]</sup>

## Experimental Protocols

The following protocols are based on established and reliable methods for the synthesis and purification of **2-iodothiophene**.

### Synthesis via Direct Iodination of Thiophene

This classic method, adapted from Organic Syntheses, utilizes mercuric oxide to facilitate the direct iodination of thiophene.<sup>[14]</sup> The mercuric oxide acts as an iodine activator and scavenges the HI byproduct.



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Caption: Workflow for the synthesis and purification of **2-Iodothiophene**.

#### Methodology:

- **Reactor Setup:** In a three-necked flask equipped with a mechanical stirrer and a dropping funnel, dissolve thiophene (1.0 mole) in a suitable solvent like benzene or ligroin.[\[14\]](#)
- **Reagent Addition:** Add yellow mercuric oxide (1.1 moles). While stirring vigorously, alternately add iodine (1.0 mole) and more mercuric oxide in small portions over 15-20 minutes. The vigorous stirring is critical to keep the dense mercuric oxide suspended.[\[14\]](#) The reaction is exothermic, and the yellow oxide will convert to crimson mercuric iodide.
- **Reaction Quench and Filtration:** After the addition is complete, filter the mixture to remove the solid mercuric iodide. Wash the residue with ether.[\[14\]](#)
- **Aqueous Workup:** Combine the filtrates and wash with a dilute aqueous solution of sodium thiosulfate. This step is crucial to remove any unreacted iodine, evidenced by the disappearance of the iodine color from the organic layer.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., calcium chloride or magnesium sulfate), filter, and remove the solvents by distillation or rotary evaporation.[\[14\]](#)
- **Purification:** Purify the crude residue by fractional distillation under reduced pressure. Collect the fraction boiling at approximately 73°C/15 mmHg or 80-81°C/20 mmHg.[\[14\]](#) This step is essential to separate the desired product from unreacted thiophene and the byproduct, 2,5-diiodothiophene.

## Applications in Research and Development

**2-Iodothiophene** is a cornerstone intermediate for functionalizing the thiophene scaffold. Its primary application lies in palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, Sonogashira, and Buchwald-Hartwig aminations.[\[1\]](#)[\[15\]](#) These reactions are fundamental in drug discovery, enabling the construction of complex molecules with potential biological activity. It is also used as a monomer in the synthesis of conductive polymers.[\[12\]](#)[\[15\]](#)

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